

# Application Notes and Protocols for INH14 in vitro Kinase Assay

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Compound of Interest		
Compound Name:	INH14	
Cat. No.:	B15617661	Get Quote

## For Researchers, Scientists, and Drug Development Professionals

Introduction

**INH14** is a cell-permeable, small-molecule urea derivative that functions as an inhibitor of IkB kinase  $\alpha$  (IKK $\alpha$ ) and IkB kinase  $\beta$  (IKK $\beta$ ).[1][2] By targeting these key kinases, **INH14** effectively suppresses the IKK $\alpha$ / $\beta$ -dependent Toll-like receptor (TLR) inflammatory response.[1][2] Its mechanism of action involves the inhibition of IkB $\alpha$  degradation, which is a critical step in the activation of the NF-kB signaling pathway.[1] This pathway is a central regulator of inflammation, and its dysregulation is implicated in various diseases, including cancer.[1][3][4] **INH14** has demonstrated anti-inflammatory and potential anti-cancer activities, making it a compound of interest for drug discovery and development.[2]

These application notes provide a detailed protocol for performing an in vitro kinase assay to evaluate the inhibitory activity of **INH14** against IKK $\alpha$  and IKK $\beta$ .

#### **Data Presentation**

Table 1: Inhibitory Activity of **INH14** against IKKα and IKKβ

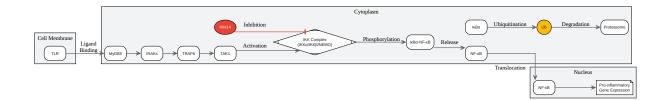


Kinase	IC50 Value (μM)
ΙΚΚα	8.97[1][5]
ΙΚΚβ	3.59[1][5]

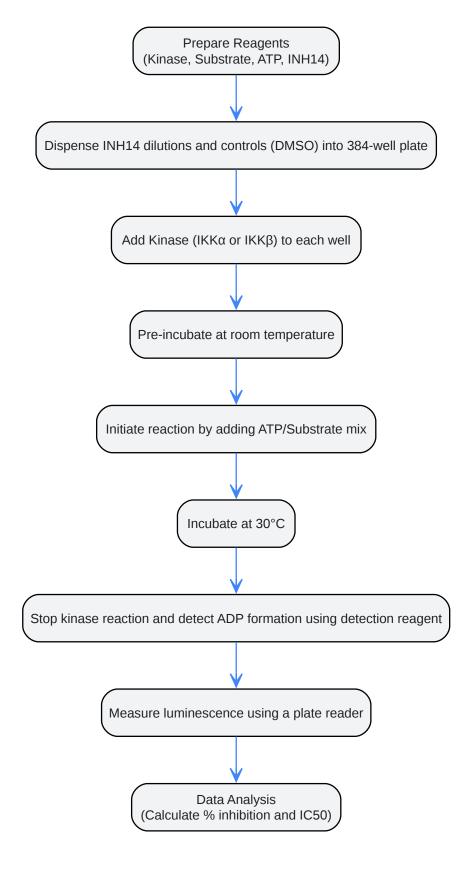
## **Signaling Pathway**

The following diagram illustrates the signaling pathway targeted by **INH14**. Upon activation of Toll-like receptors (TLRs), a signaling cascade is initiated, leading to the activation of the IKK complex (comprising IKK $\alpha$ , IKK $\beta$ , and NEMO). The IKK complex then phosphorylates the inhibitory protein IkB $\alpha$ , targeting it for ubiquitination and subsequent degradation by the proteasome. The degradation of IkB $\alpha$  releases the transcription factor NF-kB, allowing it to translocate to the nucleus and induce the expression of pro-inflammatory genes. **INH14** directly inhibits the catalytic activity of IKK $\alpha$  and IKK $\beta$ , thereby preventing the phosphorylation and degradation of IkB $\alpha$  and blocking the downstream activation of NF-kB.









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### References

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